

4-benzyloxy-3-methoxyphenol molecular weight and formula

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Compound of Interest

Compound Name: **4-Benzyl-3-methoxyphenol**

Cat. No.: **B023850**

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An In-depth Technical Guide to **4-Benzyl-3-methoxyphenol**

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Benzyl-3-methoxyphenol**, with a focus on its molecular characteristics. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

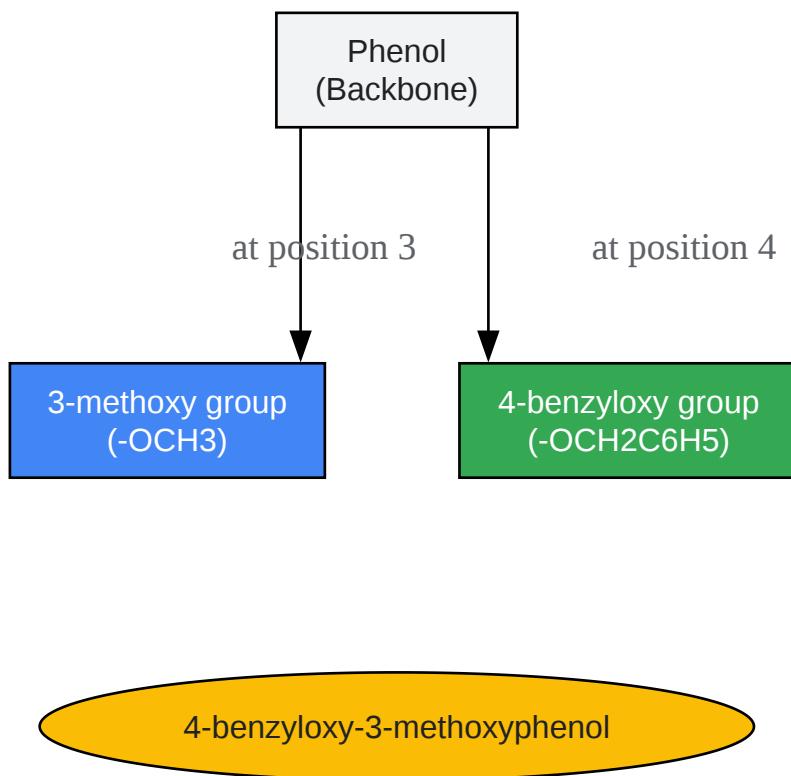
Core Molecular Data

4-Benzyl-3-methoxyphenol, also known as 3-Methoxy-4-(phenylmethoxy)phenol, is an aromatic organic compound. Its fundamental molecular properties are summarized in the table below.

Property	Value	References
Molecular Formula	C ₁₄ H ₁₄ O ₃	[1] [2] [3] [4]
Molecular Weight	230.26 g/mol	[1] [2] [3] [4]
CAS Number	40232-88-0	[1] [2] [3] [4]
Appearance	Pale Beige to Light Beige Solid	[3]
Melting Point	76-78°C	[3]
Boiling Point (Predicted)	390.7 ± 27.0 °C	[3]
Density (Predicted)	1.171 ± 0.06 g/cm ³	[3]
pKa (Predicted)	9.95 ± 0.20	[3]

Logical Structure of the Compound

The chemical name "4-benzyloxy-3-methoxyphenol" describes the arrangement of its constituent functional groups attached to a central phenol ring. The following diagram illustrates this structural relationship.



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